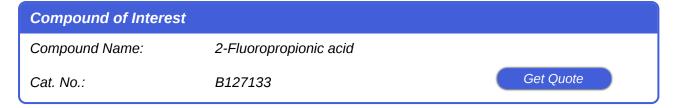


A Comprehensive Technical Guide to the Physical Properties of 2-Fluoropropionic Acid

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Fluoropropionic acid (2-FPA) is a halogenated carboxylic acid with significant applications in the pharmaceutical and agrochemical industries. Its utility as a synthetic intermediate and as a tracer in medical imaging, particularly in its radiolabeled form ([¹8F]-FPA) for positron emission tomography (PET) in oncology, has brought its physicochemical properties into sharp focus.[1][2][3] This technical guide provides an in-depth overview of the core physical properties of **2-Fluoropropionic acid**, complete with experimental protocols for their determination and visualizations of its relevant metabolic pathways.

Core Physical and Chemical Properties

The physical characteristics of **2-Fluoropropionic acid** are summarized in the tables below. These properties are crucial for its handling, application, and behavior in various chemical and biological systems.

General and Physical Properties



Property	Value	Source(s)
Molecular Formula	C ₃ H ₅ FO ₂	[4][5][6]
Molecular Weight	92.07 g/mol	[4][5]
Appearance	Colorless liquid	[7]
Density	1.181 g/mL at 25 °C	[8]
Boiling Point	66-67 °C at 30 mmHg	[8]
Melting Point	Not available (liquid at room temperature)	
Refractive Index (n20/D)	1.383	[8]

Acidity and Solubility

Property	Value	Source(s)
рКа	2.68 ± 0.10 (Predicted)	[2]
Water Solubility	Partly miscible	[2][7]

Experimental Protocols

Detailed methodologies for the determination of key physical properties of **2-Fluoropropionic acid** are provided below. These protocols are based on standard laboratory practices for organic compounds.

Determination of Boiling Point

The boiling point of **2-Fluoropropionic acid** can be determined using a distillation apparatus under reduced pressure.

Methodology:

Assemble a micro-distillation apparatus.



- Place a small volume of 2-Fluoropropionic acid in the distillation flask along with a boiling chip.
- Connect the apparatus to a vacuum pump and a manometer to control and measure the pressure.
- Gradually heat the distillation flask using a heating mantle.
- Record the temperature at which the liquid boils and the vapor condenses on the thermometer bulb at a specific, constant pressure (e.g., 30 mmHg).
- This temperature is the boiling point at the recorded pressure.

Determination of Density

The density of liquid **2-Fluoropropionic acid** can be accurately measured using a pycnometer or a digital density meter.

Methodology (using a pycnometer):

- Clean and dry a pycnometer of a known volume.
- · Weigh the empty, dry pycnometer.
- Fill the pycnometer with **2-Fluoropropionic acid**, ensuring no air bubbles are trapped.
- Place the pycnometer in a constant temperature bath (e.g., 25 °C) to allow the liquid to reach thermal equilibrium.
- Carefully adjust the volume of the liquid to the calibration mark of the pycnometer.
- Wipe the outside of the pycnometer dry and weigh it.
- The density is calculated by dividing the mass of the 2-Fluoropropionic acid (weight of filled pycnometer minus weight of empty pycnometer) by the known volume of the pycnometer.

Determination of pKa by Potentiometric Titration



The acid dissociation constant (pKa) is a measure of the strength of an acid in solution. Potentiometric titration is a standard method for its determination.

Methodology:

- Prepare a standard solution of **2-Fluoropropionic acid** of known concentration in water.
- Calibrate a pH meter using standard buffer solutions.
- Place a known volume of the 2-Fluoropropionic acid solution in a beaker with a magnetic stirrer.
- Immerse the calibrated pH electrode in the solution.
- Titrate the solution with a standardized solution of a strong base (e.g., NaOH) of known concentration, adding the titrant in small, known increments.
- Record the pH of the solution after each addition of the titrant.
- Plot a titration curve of pH versus the volume of titrant added.
- The pKa is the pH at the half-equivalence point, where half of the acid has been neutralized.

Spectroscopic Analysis

Spectroscopic techniques are essential for the structural elucidation and identification of **2-Fluoropropionic acid**.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ¹H NMR: Provides information about the number and types of hydrogen atoms. The spectrum of **2-Fluoropropionic acid** will show signals corresponding to the methyl (CH₃), methine (CH), and carboxylic acid (COOH) protons, with characteristic chemical shifts and splitting patterns due to coupling with the fluorine atom and adjacent protons.
- ¹³C NMR: Reveals the number of different carbon environments in the molecule.



• 19F NMR: Is particularly useful for fluorinated compounds, providing a distinct signal for the fluorine atom, with its chemical shift being sensitive to the electronic environment.[4][9]

Infrared (IR) Spectroscopy:

The IR spectrum of **2-Fluoropropionic acid** will exhibit characteristic absorption bands for the O-H stretch of the carboxylic acid (a broad band typically around 2500-3300 cm⁻¹), the C=O stretch of the carbonyl group (around 1700-1725 cm⁻¹), and the C-F stretch (typically in the 1000-1400 cm⁻¹ region).[10]

Mass Spectrometry (MS):

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule. The mass spectrum of **2-Fluoropropionic acid** will show a molecular ion peak corresponding to its molecular weight, as well as fragment ions resulting from the loss of specific groups, such as the carboxyl group or a fluorine atom.

Metabolic Pathways and Logical Relationships

The use of [18F]-labeled **2-Fluoropropionic acid** ([18F]-FPA) in PET imaging for cancer detection is based on its involvement in cellular metabolism, particularly in pathways that are often upregulated in tumor cells.[11][12] The uptake of [18F]-FPA is believed to be related to fatty acid synthesis and the tricarboxylic acid (TCA) cycle.[11]

Experimental Workflow for [18F]-FPA PET Imaging in Cancer Models

The following diagram illustrates a typical experimental workflow for evaluating the uptake of [18F]-FPA in preclinical cancer models.





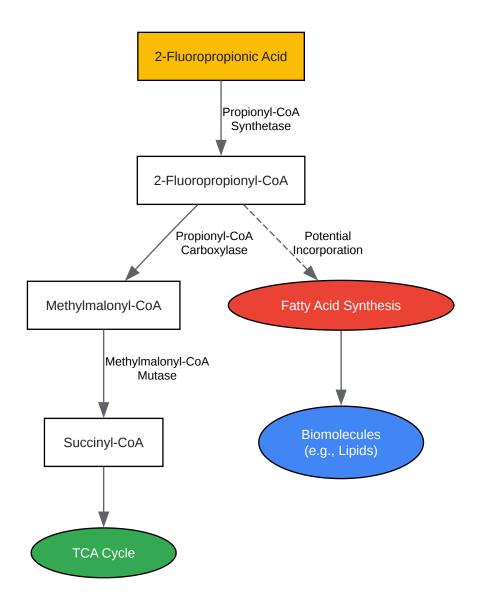
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Caption: Experimental workflow for [18F]-FPA PET imaging.

Putative Metabolic Pathway of 2-Fluoropropionic Acid in Cancer Cells

Based on studies with propionic acid and the observed uptake of [18F]-FPA in tumors, a putative metabolic pathway can be proposed.[13][14] Propionic acid is known to be a substrate for gluconeogenesis and can enter the TCA cycle. In the context of cancer, where fatty acid synthesis is often elevated, 2-FPA may be utilized in related pathways.[15][16]





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Caption: Putative metabolic pathway of **2-Fluoropropionic Acid**.

This diagram illustrates the potential conversion of **2-Fluoropropionic acid** to 2-Fluoropropionyl-CoA, which can then enter the TCA cycle via succinyl-CoA.[13] Additionally, its potential role as a substrate for fatty acid synthesis is indicated, which is a key area of investigation for its use in cancer imaging.[11][12]

Conclusion

This technical guide provides a consolidated resource on the physical properties of **2- Fluoropropionic acid**, essential for professionals in research and drug development. The



presented data, experimental protocols, and pathway visualizations offer a foundational understanding of this important chemical entity, facilitating its effective and safe use in various scientific and industrial applications.

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